

1,4-butanedithiol-d8 chemical properties

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Compound of Interest

Compound Name: 1,4-butanedithiol-d8

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Technical Guide to 1,4-Butanedithiol-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,4-butanedithiol-d8**, a deuterated analog of 1,4-butanedithiol. Due to the limited availability of experimental data for the deuterated form, this guide presents the known properties of 1,4-butanedithiol and outlines a proposed synthesis for the d8 variant. This document is intended to serve as a valuable resource for those in chemical synthesis, pharmaceutical development, and analytical sciences.

Core Chemical Properties

Quantitative data for **1,4-butanedithiol-d8** is not readily available in the literature. The following table summarizes the known properties of the non-deuterated 1,4-butanedithiol and the calculated molecular weight for the d8 analog. The physical properties of the deuterated compound are expected to be very similar to the non-deuterated version, with slight variations in boiling and melting points due to the increased mass.

Property	Value (1,4-Butanedithiol)	Value (1,4-Butanedithiol-d8)	Reference
Molecular Formula	C ₄ H ₁₀ S ₂	C ₄ H ₂ D ₈ S ₂	[1][2]
Molecular Weight	122.25 g/mol	130.30 g/mol (calculated)	[1]
CAS Number	1191-08-8	Not assigned	[1]
Appearance	Colorless to pale yellow liquid	Colorless to pale yellow liquid (expected)	[1]
Density	1.042 g/mL at 25 °C	Not available	[3][4]
Boiling Point	195.5 °C	Not available	[2]
Melting Point	-53.9 °C	Not available	[2]
Refractive Index	n _{20/D} 1.529	Not available	[3]
Solubility	Highly soluble in organic solvents	Highly soluble in organic solvents (expected)	[2]

Experimental Protocols

Proposed Synthesis of 1,4-Butanedithiol-d8

A plausible synthetic route to **1,4-butanedithiol-d8** involves a two-step process starting from commercially available tetrahydrofuran-d8. The first step is the synthesis of the intermediate, 1,4-dibromobutane-d8, followed by its conversion to the final product.

Step 1: Synthesis of 1,4-Dibromobutane-d8[5][6]

This protocol is adapted from the synthesis of the non-deuterated analog and has been reported for the deuterated compound.[5][6]

- Materials and Reagents:

- Freshly distilled tetrahydrofuran-d8
- Sodium bromide
- Concentrated sulfuric acid
- Water
- 10% Sodium bicarbonate solution
- Anhydrous calcium chloride
- Procedure:
 - In a three-necked flask equipped with a stirrer and a dropping funnel, combine freshly distilled tetrahydrofuran-d8, sodium bromide, and water.
 - Slowly add concentrated sulfuric acid while stirring, maintaining the temperature below 50°C.
 - Once the addition is complete, heat the mixture to 95-100°C with continuous stirring for 2.5-3 hours.
 - Isolate the product via steam distillation.
 - Wash the distillate with a 10% sodium bicarbonate solution, followed by water until neutral.
 - Dry the organic layer with anhydrous calcium chloride.
 - Perform a final distillation to obtain pure 1,4-dibromobutane-d8.

Step 2: Synthesis of **1,4-Butanedithiol-d8**

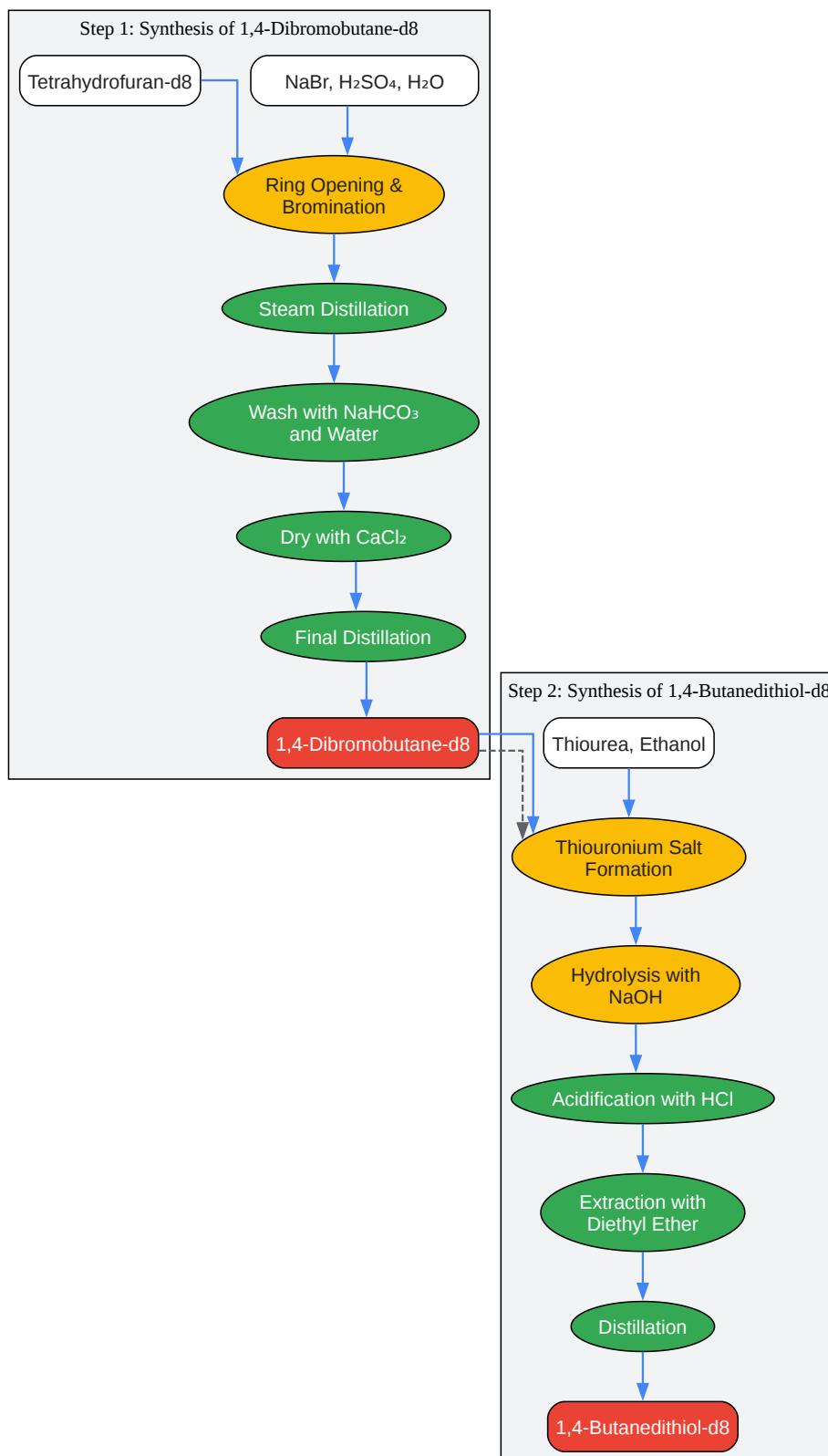
This proposed method is based on a common and well-established procedure for the synthesis of thiols from alkyl halides.

- Materials and Reagents:

- 1,4-Dibromobutane-d8 (from Step 1)

- Thiourea
- Ethanol
- Sodium hydroxide
- Hydrochloric acid
- Diethyl ether
- Procedure:
 - Dissolve 1,4-dibromobutane-d8 and thiourea in ethanol and reflux the mixture.
 - After cooling, add a solution of sodium hydroxide and reflux again to hydrolyze the intermediate thiouronium salt.
 - Cool the reaction mixture and acidify with hydrochloric acid.
 - Extract the product with diethyl ether.
 - Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate.
 - Remove the solvent under reduced pressure and purify the resulting **1,4-butanedithiol-d8** by distillation.

Visualized Experimental Workflow



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Caption: Proposed two-step synthesis of **1,4-butanedithiol-d8**.

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